

Personal protective equipment for handling Guanylurea

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Compound of Interest

Compound Name: Guanylurea

Cat. No.: B105422

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Essential Safety and Handling Guide for Guanylurea

This guide provides comprehensive safety protocols, operational procedures, and disposal plans for handling **Guanylurea** and its common salt forms (e.g., phosphate, sulfate) in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and build confidence in chemical handling.

Immediate Safety and Hazard Information

Guanylurea and its salts are classified as hazardous substances. **Guanylurea** is harmful if swallowed and causes serious eye irritation.[1] **Guanylurea** sulfate is also known to cause skin irritation and may cause respiratory irritation.[2] It is crucial to handle this compound with appropriate care in a well-ventilated area.[3]

GHS Hazard Classification:

- Acute Toxicity, Oral: Category 4[1][3]
- Serious Eye Damage/Eye Irritation: Category 2[1][4]
- Skin Corrosion/Irritation: Category 2 (for **Guanylurea** Sulfate)[4]
- Specific target organ toxicity (single exposure): Category 3, Respiratory system (for **Guanylurea** Sulfate)[4]

Hazard Statements:

- H302: Harmful if swallowed[1][3]
- H315: Causes skin irritation[2]
- H319: Causes serious eye irritation[1][2]
- H335: May cause respiratory irritation[2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure and ensure safety when handling **Guanylurea**. The use of PPE should be considered the final barrier to exposure after engineering controls (like fume hoods) have been implemented.

Protection Type	Required PPE	Specifications & Rationale
Eye and Face	Safety Goggles or Face Shield	Tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US) standards are required to protect against dust particles and splashes. A face shield offers an additional layer of protection for the entire face. ^[2]
Hand Protection	Chemical-resistant Gloves	Handle with gloves inspected prior to use. The selected protective gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it. Nitrile or neoprene gloves are recommended.
Body Protection	Laboratory Coat or Impervious Clothing	A lab coat or fire/flame resistant and impervious clothing should be worn to protect skin and personal clothing from contamination.
Respiratory	NIOSH-approved Respirator	For most activities, work should be conducted in a chemical fume hood to avoid dust formation. ^[5] If exposure limits are exceeded or dust cannot be controlled, a full-face respirator or a NIOSH/MSHA approved respirator should be used. ^[2]

Operational and Disposal Plans

Adherence to a strict operational workflow and proper disposal protocol is critical for safety and environmental protection.

Step-by-Step Handling Procedure

- Preparation:
 - Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.
 - Verify that an emergency eyewash station and safety shower are accessible and functional.^[4]
 - Assemble all necessary equipment and reagents before starting.
 - Don all required personal protective equipment as outlined in the table above.
- Handling:
 - Work in a well-ventilated place, such as a fume hood, to avoid the formation of dust and aerosols.^[3]
 - Avoid contact with skin and eyes.^[3]
 - Use non-sparking tools to prevent fire caused by electrostatic discharge.^[3]
 - Keep containers tightly closed when not in use.
- Storage:
 - Store the container tightly closed in a dry, cool, and well-ventilated place.^[3]
 - Store apart from foodstuff containers or incompatible materials.^[3]

Spill Cleanup Protocol

- Evacuate: Evacuate personnel to safe areas. Keep people away from and upwind of the spill.
- Ventilate: Ensure adequate ventilation.

- Contain: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.^[6]
- Collect: Sweep up and shovel the spilled material into suitable, closed containers for disposal. Avoid generating dust.
- Decontaminate: Clean the spill area thoroughly with soap and water.

Disposal Plan

- Waste Collection: All waste materials, including leftover **Guanylurea** and contaminated PPE (gloves, etc.), must be collected in a clearly labeled, sealed hazardous waste container.
- Disposal Method: The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing. Do not contaminate water, foodstuffs, feed, or seed by storage or disposal. Do not discharge to sewer systems.
- Container Disposal: Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning. Alternatively, the packaging can be punctured to make it unusable for other purposes and then be disposed of in a sanitary landfill.

Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in case of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water for at least 15 minutes. Consult a doctor. [7]
Eye Contact	Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses, if present and easy to do. Continue rinsing. Consult a doctor immediately. [2] [7]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

Quantitative Data

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₂ H ₆ N ₄ O	PubChem[1]
Molecular Weight	102.10 g/mol	PubChem[1]
CAS Number	141-83-3	PubChem[1]
Melting Point	178-182°C (Guanylurea Phosphate)	NINGBO INNO PHARMCHEM CO.,LTD.[8]
Water Solubility	91.6 g/L at 20°C (Guanylurea Phosphate)	NINGBO INNO PHARMCHEM CO.,LTD.[8]
Appearance	White Crystalline Solid	Fisher Scientific

Toxicological Data

Endpoint	Value	Species/System	Source
Predicted No-Effect Concentration (PNEC)	0.16 mg/L	Aquatic Environment	ResearchGate[9]
Acute Toxicity (Oral)	Harmful if swallowed (Category 4)	GHS Classification	ECHA C&L Inventory[1]
Eye Irritation	Causes serious eye irritation (Category 2)	GHS Classification	ECHA C&L Inventory[1]

Experimental Protocols

Protocol 1: Synthesis of Guanylurea Phosphate

This protocol is adapted from established chemical synthesis methods.[4][6]

Materials:

- Dicyandiamide
- Purified water
- Phosphoric acid

- Reactor with heating and stirring capabilities
- Filtration apparatus

Methodology:

- Add dicyandiamide and purified water to the reactor in a mass ratio of 1:(2-4).[6]
- Stir the mixture and heat the system to 80-100°C until the dicyandiamide is completely dissolved.[6]
- Filter the hot solution to remove any impurities.
- Slowly add phosphoric acid dropwise into the hot, filtered solution. Maintain the temperature during addition.
- After the addition is complete, hold the mixture at temperature for a specified period (e.g., 45 minutes to 8 hours) to ensure the reaction goes to completion.[4][6]
- Cool the mixture to approximately 25°C to induce crystallization of **Guanylurea** phosphate.[4]
- Collect the crystals by centrifugation or filtration.
- Wash the solid product with a solvent such as ethanol.[6]
- Dry the purified crystals in a drying oven.

Protocol 2: HPLC Analysis of Guanylurea

This protocol is for the separation and analysis of **Guanylurea** using High-Performance Liquid Chromatography.[10]

Equipment and Reagents:

- HPLC system with UV detector
- Primesep 100 mixed-mode stationary phase column

- Mobile Phase: Acetonitrile (MeCN), Water, and Sulfuric Acid buffer
- **Guanylurea** standard and samples

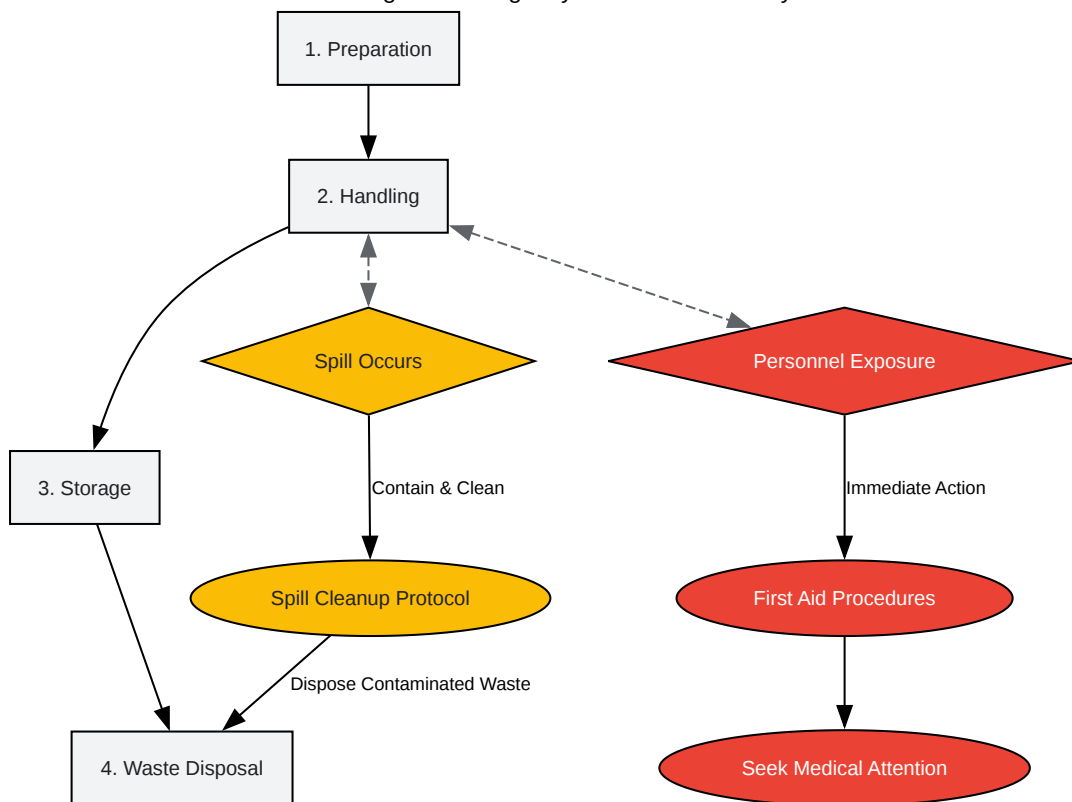
Methodology:

- Mobile Phase Preparation: Prepare a mobile phase consisting of water, acetonitrile (MeCN), and a sulfuric acid buffer. The exact ratio should be optimized for the specific column and system.
- System Equilibration: Equilibrate the Primesep 100 column with the mobile phase until a stable baseline is achieved.
- Sample Preparation: Dissolve **Guanylurea** standards and samples in the mobile phase or a compatible solvent. Filter the samples through a 0.45 µm filter before injection.
- Injection: Inject a known volume of the prepared sample onto the column.
- Detection: Monitor the eluent using a UV detector set at 200 nm.[\[10\]](#)
- Analysis: Identify and quantify **Guanylurea** by comparing the retention time and peak area of the sample to those of the known standard.

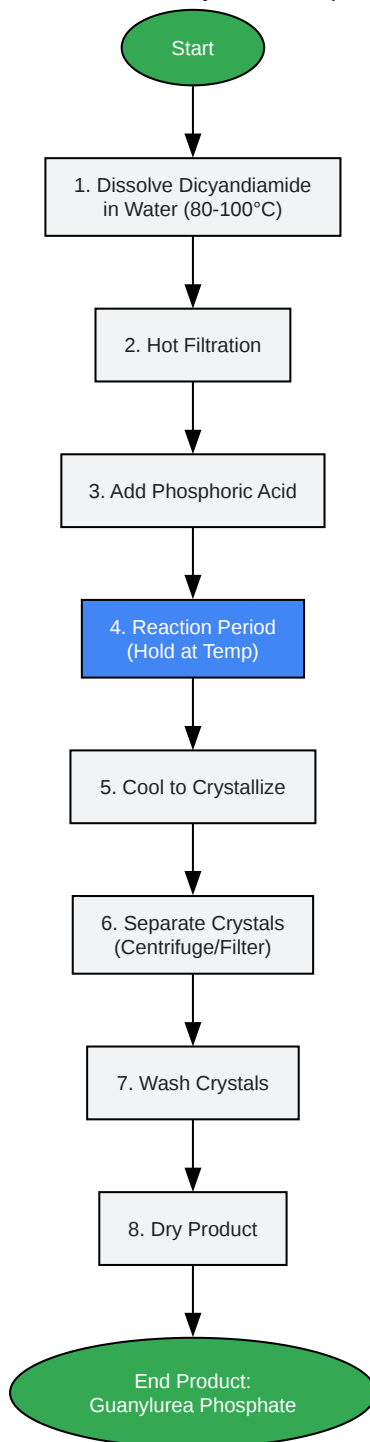
Visualized Workflows

The following diagrams illustrate key operational workflows for handling **Guanylurea**.

Safe Handling and Emergency Workflow for Guanylyurea



Experimental Workflow: Guanylurea Phosphate Synthesis

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